

1-Ethylcyclopentyl methacrylate CAS number and properties

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Compound of Interest

Compound Name: 1-Ethylcyclopentyl methacrylate

Cat. No.: B1592276

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An In-Depth Technical Guide to **1-Ethylcyclopentyl Methacrylate** for Advanced Research and Development

Executive Summary

1-Ethylcyclopentyl methacrylate (ECPMA) is a specialty monomer of significant interest in the fields of polymer chemistry, materials science, and advanced manufacturing. Its unique alicyclic structure, combining a methacrylate functional group with an ethylcyclopentyl ring, imparts a valuable set of properties to the polymers derived from it. This guide provides a comprehensive overview of ECPMA, including its chemical and physical properties, synthesis, polymerization behavior, key applications, and handling protocols. The primary focus is on its role in high-performance applications such as semiconductor photoresists and specialty polymers for coatings and biomedical systems, offering researchers and drug development professionals the foundational knowledge required to leverage this versatile monomer in their work.

Chemical Identity and Physicochemical Properties

1-Ethylcyclopentyl methacrylate is identified by the CAS number 266308-58-1.^{[1][2][3]} It is an ester of methacrylic acid and 1-ethylcyclopentanol.^[1] The presence of the bulky, hydrophobic ethylcyclopentyl group is central to its function, influencing the thermal stability, mechanical strength, and moisture resistance of the resulting polymers.^{[1][4]}

A summary of its key properties is presented below:

Property	Value	Source(s)
CAS Number	266308-58-1	[1][2][3]
IUPAC Name	(1-ethylcyclopentyl) 2-methylprop-2-enoate	[1][3]
Synonyms	Methacrylic Acid 1-Ethylcyclopentyl Ester; ECPMA	[2][3][4]
Molecular Formula	C ₁₁ H ₁₈ O ₂	[1][3][5]
Molecular Weight	182.26 g/mol	[1][3]
Appearance	Colorless to light yellow clear liquid	[1][2][3][6]
Density	~0.950 g/mL (at 20 °C)	[1][7]
Boiling Point	220-227 °C (Predicted: 225.9 °C)	[5][7]
Flash Point	85 °C	[1][3]
Solubility	Insoluble in water; Soluble in organic solvents (alcohols, ethers)	[5]
Purity	Typically >98.0% (GC)	[2][3]
Storage	0-10°C, under nitrogen, away from light and heat	[3][8]

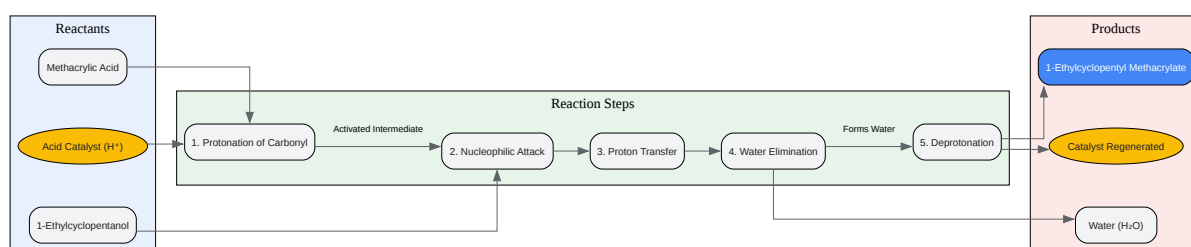
Synthesis and Reaction Mechanisms

The most common and direct route for synthesizing **1-Ethylcyclopentyl methacrylate** is through the Fischer esterification of methacrylic acid with 1-ethylcyclopentanol.[1] This reaction is typically catalyzed by a strong acid. The causality behind this choice is efficiency and atom economy; it is a well-established, straightforward method for producing esters.[1] An alternative, transesterification, can also be employed where an existing methacrylate ester (like

methacrylate) reacts with 1-ethylcyclopentanol to exchange the alcohol component.[1]
[5]

The direct esterification mechanism involves several key steps:

- Protonation of the carbonyl oxygen of methacrylic acid by the acid catalyst, which activates the carbonyl carbon for nucleophilic attack.
- Nucleophilic Attack by the hydroxyl group of 1-ethylcyclopentanol on the activated carbonyl carbon.
- Proton Transfer from the attacking hydroxyl group to one of the original hydroxyl groups on the tetrahedral intermediate.
- Elimination of water as a leaving group, reforming the carbonyl double bond.
- Deprotonation of the carbonyl oxygen to regenerate the acid catalyst and yield the final ester product, ECPMA.



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